

# Technical Guide & Safety Data Sheet: 2,2-Dimethylhex-5-yn-3-ol

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## Compound of Interest

Compound Name: 2,2-Dimethylhex-5-yn-3-ol

CAS No.: 53723-35-6

Cat. No.: B3384254

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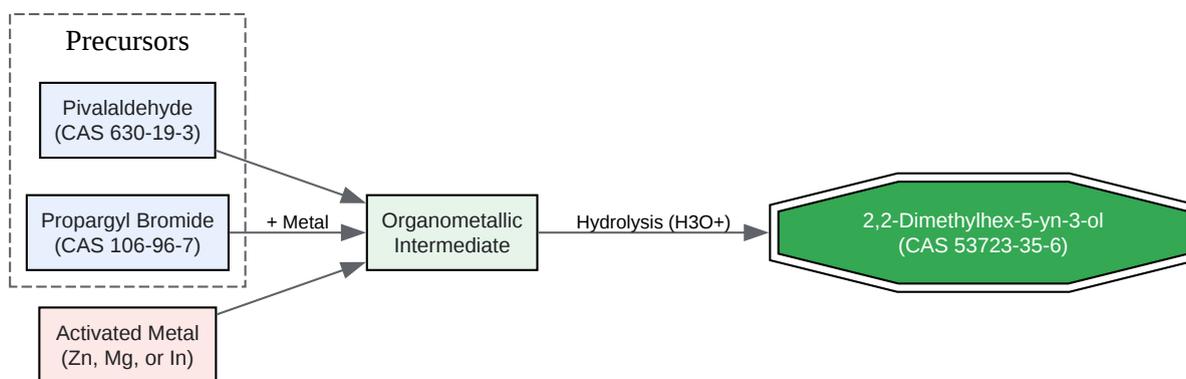
## Chemical Identity & Strategic Relevance

**2,2-Dimethylhex-5-yn-3-ol** is a secondary homopropargylic alcohol characterized by a terminal alkyne and a bulky tert-butyl group adjacent to the hydroxyl center. This steric bulk makes it a critical intermediate for diastereoselective synthesis, often serving as a precursor for chiral heterocycles and complex natural products.

Attribute	Specification
IUPAC Name	2,2-Dimethylhex-5-yn-3-ol
Synonyms	1-tert-butyl-3-butynyl alcohol; tert-Butyl homopropargyl alcohol
Molecular Formula	C <sub>8</sub> H <sub>14</sub> O
Molecular Weight	126.20 g/mol
SMILES	<chem>CC(C)(C)C(O)CC#C</chem>
Chirality	Contains 1 stereocenter (C3). <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> Available as (R), (S), or racemate.

## Synthesis Context

This compound is typically synthesized via a Barbier-type reaction or Grignard addition, reacting pivalaldehyde (2,2-dimethylpropanal) with a propargyl metal species. The reaction kinetics are heavily influenced by the steric hindrance of the tert-butyl group.



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Figure 1: Synthesis pathway via organometallic addition. Note the requirement for hydrolysis to release the alcohol.

## Hazard Identification & GHS Classification

While not a highly volatile solvent, the functional groups (alkyne + alcohol) dictate specific reactivity hazards.

### GHS Classification (29 CFR 1910.1200 / EU CLP)

- Flammable Liquids: Category 3 (H226) - Predicted based on flash point estimation (~60-65°C).
- Skin Corrosion/Irritation: Category 2 (H315)
- Serious Eye Damage/Eye Irritation: Category 2A (H319)
- Specific Target Organ Toxicity (Single Exposure): Category 3 (H335 - Respiratory Irritation)

### Critical Hazard: Acetylide Formation

Warning: The terminal alkyne proton (pKa ~25) is weakly acidic.

- Incompatibility: Contact with Copper (Cu), Silver (Ag), or Mercury (Hg) can form explosive metal acetylides.
- Protocol: Do not use copper fittings, brass valves, or silver-soldered joints in synthesis equipment or storage lines.

## Physical & Chemical Properties

Data aggregated from experimental values of the racemate and close structural analogs (e.g., 2,2-dimethyl-5-hexen-3-ol).[6]

Property	Value	Source/Note
Physical State	Liquid	Colorless to pale yellow
Boiling Point	76–77 °C @ 59 mmHg	Lit.[1][2][4] (Vacuum distillation)
Boiling Point (Atm)	~166 °C	Predicted
Density	0.834 g/cm <sup>3</sup>	Predicted @ 25°C
Flash Point	~61–65 °C	Estimated (Closed Cup)
Solubility (Water)	Insoluble	Hydrophobic t-butyl group
Solubility (Organic)	Miscible	DCM, THF, Ethyl Acetate, Alcohols
Vapor Pressure	~0.6 mmHg	@ 25°C (Predicted)
Refractive Index	1.437	Predicted

## Handling, Storage & Engineering Controls

Directive: Treat as a high-value intermediate. Stereochemical integrity (if chiral) and functional group stability are paramount.

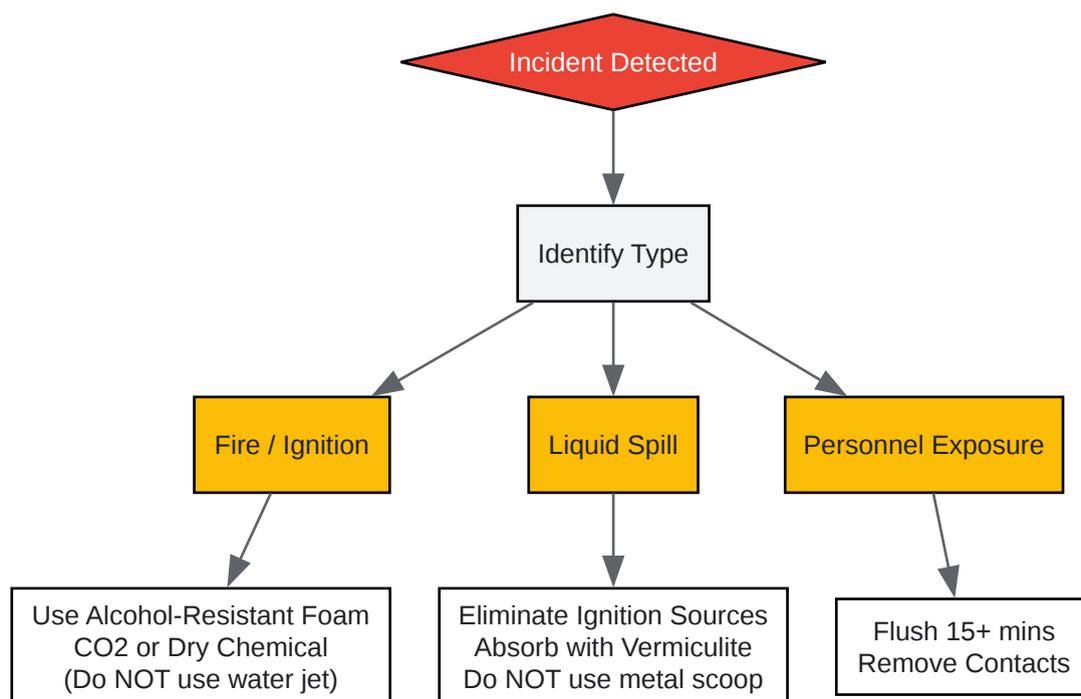
## Storage Protocol

- Atmosphere: Store under Argon or Nitrogen. The terminal alkyne is susceptible to oxidative coupling (Glaser coupling) in the presence of oxygen and trace metals.
- Temperature: 2–8°C (Refrigerated).
- Container: Amber glass with PTFE-lined cap. Avoid metal containers.

## Engineering Controls

- Ventilation: Fume hood required. Maintain face velocity >100 fpm.
- Grounding: All transfer equipment must be grounded to prevent static discharge, especially given the non-polar hydrocarbon tail.

## Emergency Response Decision Tree



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Figure 2: Immediate response protocols for laboratory incidents involving **2,2-Dimethylhex-5-yn-3-ol**.

## Toxicology & Ecological Information

Based on Structure-Activity Relationship (SAR) analysis of homopropargylic alcohols.

## Toxicological Profile

- Acute Toxicity: Expected to be low (Oral LD50 > 2000 mg/kg estimated).
- Irritation: The combination of lipid solubility (logP ~2.0) and the hydroxyl group suggests moderate skin and severe eye irritation potential.
- Sensitization: No structural alerts for sensitization.
- Mutagenicity: Terminal alkynes are generally non-mutagenic unless metabolically activated to specific epoxides (unlikely for this structure).

## Ecotoxicity

- Aquatic Toxicity: Predicted LC50 (Fish) ~10-100 mg/L.
- Persistence: Not readily biodegradable due to the quaternary carbon (tert-butyl) which hinders enzymatic oxidation.
- Bioaccumulation: LogPow ~2.2 suggests low potential for bioaccumulation.

## Regulatory & Transport Data

### Transport (IATA/DOT)

- UN Number: UN 1987 (Alcohols, n.o.s.) or UN 1993 (Flammable Liquid, n.o.s.)
- Proper Shipping Name: Alcohols, n.o.s. (**2,2-Dimethylhex-5-yn-3-ol**)[1]
- Hazard Class: 3
- Packing Group: III
- Label: Flammable Liquid

### Regulatory Status[1]

- TSCA (USA): Not listed (R&D Exemption required for commercial use).

- REACH (EU): Pre-registered or Low Volume Exemption (LVE) likely required.
- Chemical Weapon Convention: Not listed.

## References

- PubChem Compound Summary. 2,2-Dimethyl-5-hexyn-3-ol (Analogous Data Source). National Library of Medicine. [Link](#)
- GuideChem. 2,2-Dimethylhex-5-yn-3-ol CAS 53723-35-6 Details. [6][7] [Link](#)
- BLD Pharm. SDS for 2,2-Dimethylhex-5-yn-3-ol. [Link](#)
- BenchChem. Propargyl Group Reactivity & Handling Guide. [Link](#)
- Sigma-Aldrich. Safety Data Sheet for Homopropargylic Alcohols (General Class). [Link](#)

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## Sources

- 1. 1-氨基-3-硝基胍\_用途\_密度\_沸点\_CAS号【18264-75-0】\_化源网 [chemsrc.com]
- 2. Nemorosone | C33H42O4 | CID 637105 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. EMNPD [bddg.hznu.edu.cn]
- 4. scispace.com [scispace.com]
- 5. rcsb.org [rcsb.org]
- 6. Page loading... [wap.guidechem.com]
- 7. 2,2-Dimethyl-5-hexyn-3-ol - CAS:53723-35-6 - 迈纳科技商城-阿拉丁化学试剂、麦克林生化科技、生物试剂、实验耗材、实验仪器、manalab试剂、重水、济南迈纳科技有限公司 [manalab.cn]
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